

A Comprehensive Technical Guide to the Solubility of Reactive Orange 122

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Compound of Interest

Compound Name: *Reactive Orange 122*

CAS No.: *12220-12-1*

Cat. No.: *B1172505*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of C.I. **Reactive Orange 122** (CAS No. 79809-27-1), a dichlorotriazinyl azo dye. A thorough understanding of its solubility in various solvents is crucial for its application in textile dyeing, printing, and potentially in other research and development areas where precise molecular delivery and interaction are required. This document outlines quantitative and qualitative solubility data, details standardized experimental protocols for solubility determination, and presents logical workflows for solvent selection and experimental design.

Core Data: Solubility Profile of Reactive Orange 122

Reactive Orange 122 is a synthetic organic dye characterized by the presence of multiple sulfonic acid groups in its molecular structure. These groups are the primary contributors to its high solubility in aqueous solutions.[1] The dye's solubility is a critical parameter that influences its performance in various applications, affecting dissolution rates, solution stability, and interaction with substrates.

The following table summarizes the available quantitative and qualitative solubility data for **Reactive Orange 122** in water and several common organic solvents. It is important to note that quantitative data for organic solvents is not readily available in the public domain; therefore, qualitative descriptors are provided based on the general behavior of similar reactive dyes.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Remarks
Water	H ₂ O	> 100 g/L[2]	25	Highly soluble due to the presence of sulfonic acid groups.[1]
		100 g/L[3]	50	Solubility is temperature-dependent.
		> 200 g/L	20	This value is for a newer composite reactive orange dye, suggesting that the solubility of Reactive Orange 122 might be comparatively lower.[4]
Methanol	CH ₃ OH	Soluble (Qualitative)	Not Specified	Expected to be soluble due to its polar nature.
Ethanol	C ₂ H ₅ OH	Soluble (Qualitative)	Not Specified	Generally soluble in alcoholic solvents.
Dimethylformamide (DMF)	(CH ₃) ₂ NCHO	Readily Soluble (Qualitative)	Not Specified	A common polar aprotic solvent for organic dyes.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Soluble (Qualitative)	Not Specified	A highly polar aprotic solvent, likely to dissolve

				Reactive Orange 122.
Acetone	CH ₃ COCH ₃	Sparingly Soluble (Qualitative)	Not Specified	Lower polarity compared to alcohols and DMF may limit solubility.
Non-polar Solvents	(e.g., Hexane, Toluene)	Insoluble (Qualitative)	Not Specified	Due to the polar nature of the dye, it is expected to be insoluble in non-polar organic solvents.

Factors Influencing Solubility

The solubility of **Reactive Orange 122**, like other reactive dyes, is not static and can be significantly influenced by several factors:

- **Temperature:** Increasing the temperature generally enhances the solubility of reactive dyes. Hot water is often used to accelerate the dissolution process.[5][6]
- **pH:** The pH of the solution is critical. The addition of alkali, which is necessary for the fixation of reactive dyes to cellulosic fibers, should be done after the dye has been fully dissolved to prevent hydrolysis of the dye.[5][6] Dye hydrolysis, a reaction with water, reduces the dye's ability to bind to the fiber.[7]
- **Electrolytes:** The presence of electrolytes, such as sodium chloride (NaCl) or sodium sulfate (Na₂SO₄), is common in the dyeing process to enhance dye exhaustion onto the fiber. However, these salts decrease the solubility of the reactive dye in the aqueous solution.[5][6][8]
- **Additives:** Certain additives can influence solubility. Urea, for instance, is known to have a solubilizing effect and can help in preparing highly concentrated dye solutions.[5][6]

Experimental Protocols for Solubility Determination

Accurate determination of dye solubility is essential for reproducible experimental work and industrial processes. Several methods can be employed, ranging from simple qualitative assessments to precise quantitative measurements.

Method 1: Filter Paper Spot Test (Qualitative to Semi-Quantitative)

This method is a simple and rapid technique suitable for routine checks in a factory or laboratory setting.^[8]

Principle: A series of dye solutions of varying concentrations are prepared and filtered. The concentration at which undissolved dye particles are first observed on the filter paper is considered the solubility limit under the test conditions.

Procedure:

- Prepare a series of dye solutions at different concentrations (e.g., 10, 20, 30...100 g/L) in the chosen solvent at a specified temperature (e.g., 25°C).
- Stir each solution for a fixed period (e.g., 10 minutes) to ensure maximum dissolution.
- Using a pipette, withdraw a small volume (e.g., 1 mL) of the solution.
- Drop the solution onto a piece of filter paper.
- Allow the solvent to evaporate and the spot to dry.
- Visually inspect the dried spot for any undissolved dye particles or a distinct ring of solid dye.
- The solubility is reported as the highest concentration that results in a uniform spot without any visible undissolved particles.^[8]

Method 2: Spectrophotometric Determination (Quantitative)

This method provides a precise quantitative measurement of solubility by correlating the absorbance of a saturated solution to its concentration via a calibration curve.

Principle: An excess amount of the dye is agitated in a solvent to create a saturated solution. After equilibration, the undissolved solid is removed, and the concentration of the dissolved dye in the clear supernatant is determined using a UV-Vis spectrophotometer and a pre-established Beer-Lambert Law calibration curve.

Procedure:

- Preparation of Calibration Curve:
 - Prepare a stock solution of **Reactive Orange 122** of a known concentration in the desired solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Reactive Orange 122** using a UV-Vis spectrophotometer.
 - Plot a graph of absorbance versus concentration. This will be the calibration curve.
- Preparation of Saturated Solution:
 - Add an excess amount of **Reactive Orange 122** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a sufficient time to reach equilibrium (e.g., 24 hours).
- Measurement:
 - Allow the undissolved dye to settle.
 - Carefully withdraw a sample of the clear supernatant. If necessary, centrifuge or filter the sample to remove any suspended particles.

- Dilute the supernatant with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Using the absorbance of the diluted solution and the equation of the calibration curve, determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying by the dilution factor. This concentration represents the solubility of **Reactive Orange 122** in that solvent at the specified temperature.

Method 3: Gravimetric Method (Quantitative)

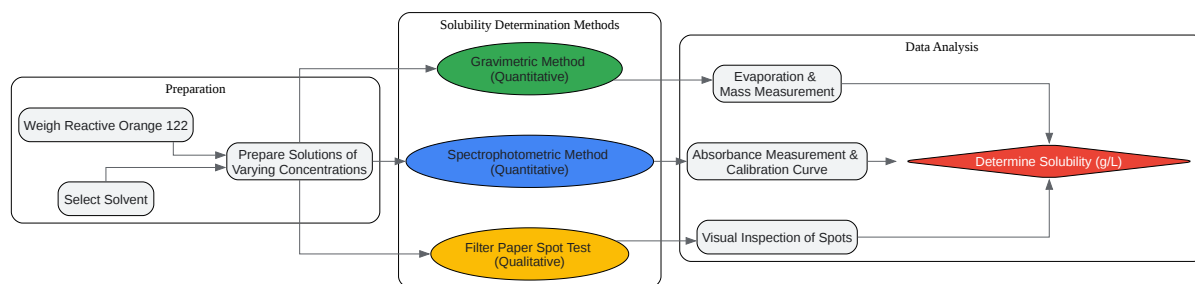
This is a direct method for determining the amount of dissolved solute in a saturated solution.

Principle: A saturated solution is prepared, and a known volume of the clear solution is taken. The solvent is then evaporated, and the mass of the remaining dry dye is measured.

Procedure:

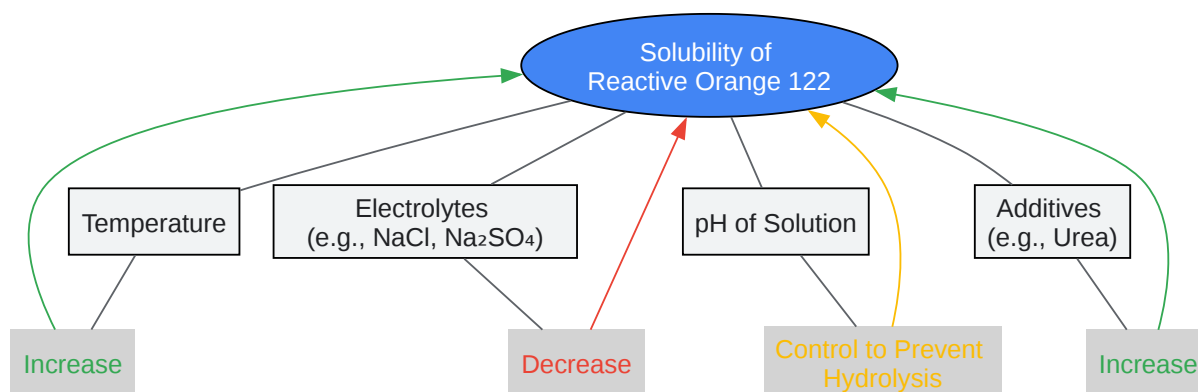
- Prepare a saturated solution of **Reactive Orange 122** as described in the spectrophotometric method (Procedure step 2).
- Carefully pipette a precise volume of the clear supernatant into a pre-weighed container.
- Evaporate the solvent completely under controlled conditions (e.g., in an oven at a temperature that does not degrade the dye).
- Once the dye is completely dry, cool the container in a desiccator and weigh it again.
- The difference in weight gives the mass of the dissolved dye.
- Calculate the solubility in g/L by dividing the mass of the dissolved dye by the volume of the supernatant taken.

Diagrams



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Caption: Experimental workflow for determining the solubility of **Reactive Orange 122**.



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Caption: Key factors influencing the solubility of **Reactive Orange 122**.

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References

- [1. swpschools.org](https://www.swpschools.org) [[swpschools.org](https://www.swpschools.org)]
- [2. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [3. scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- [4. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [5. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [6. Notes on Reactive Dye Dyeing Process - TIANKUN Dye Manufacturer & Supplier](#) [[tiankunchemical.com](https://www.tiankunchemical.com)]
- [7. textilelearner.net](https://www.textilelearner.net) [[textilelearner.net](https://www.textilelearner.net)]
- [8. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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